

Safe Handling and Disposal of 2-Chloropyridine: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **2-Chloropyridine**, a vital reagent in pharmaceutical and chemical synthesis. Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Immediate Safety and Hazard Information

2-Chloropyridine is a hazardous chemical that is harmful if swallowed, fatal if it comes into contact with skin, and fatal if inhaled.[1] It causes severe skin irritation and serious eye damage.[1][2] Prolonged or repeated exposure may cause organ damage, specifically to the liver.[1][2][3] It is also very toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloropyridine** to minimize exposure risk.

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[2] All eye protection must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[2][4]
Hand Protection	Chemical-resistant gloves, such as nitrile or other impervious materials, are mandatory.[4] Gloves must be inspected before use and disposed of properly after handling.[2][4]
Body Protection	A flame-resistant lab coat and a chemical-resistant apron should be worn.[4] For significant exposure risks, a complete chemical-protective suit is necessary.[2]
Respiratory Protection	All work must be conducted in a certified chemical fume hood.[4] If there is a risk of inhalation, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[4]
Footwear	Closed-toe shoes are required at all times in the laboratory.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Chloropyridine** is crucial for maintaining a safe laboratory environment.

1. Preparation:

- Ensure a certified chemical fume hood is fully operational.
- Verify that a safety shower and eyewash station are readily accessible.[4]
- Clear the workspace of any unnecessary items to prevent contamination and accidents.

- Don all required PPE as specified in the table above.[4]

2. Handling:

- Conduct all manipulations of **2-Chloropyridine** inside the chemical fume hood.[4]
- Ground and secure containers when dispensing or pouring the liquid to prevent static discharge.[1]
- Use appropriate, clean tools (e.g., spatulas, syringes) for transferring the chemical.
- Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or mist.[1]
- Keep the container tightly closed when not in use.[1][2]

3. Post-Handling:

- Thoroughly clean the work area and decontaminate any equipment used.
- Properly remove and dispose of contaminated PPE.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][5]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[1] Seek immediate medical attention.[1]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[1][6] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[1][6] Seek immediate medical attention.[1]

- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]
- Spills: Evacuate the area.[5] Remove all sources of ignition.[5] For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[5] For large spills, contact your institution's environmental health and safety department immediately.[5][7]

Disposal Plan

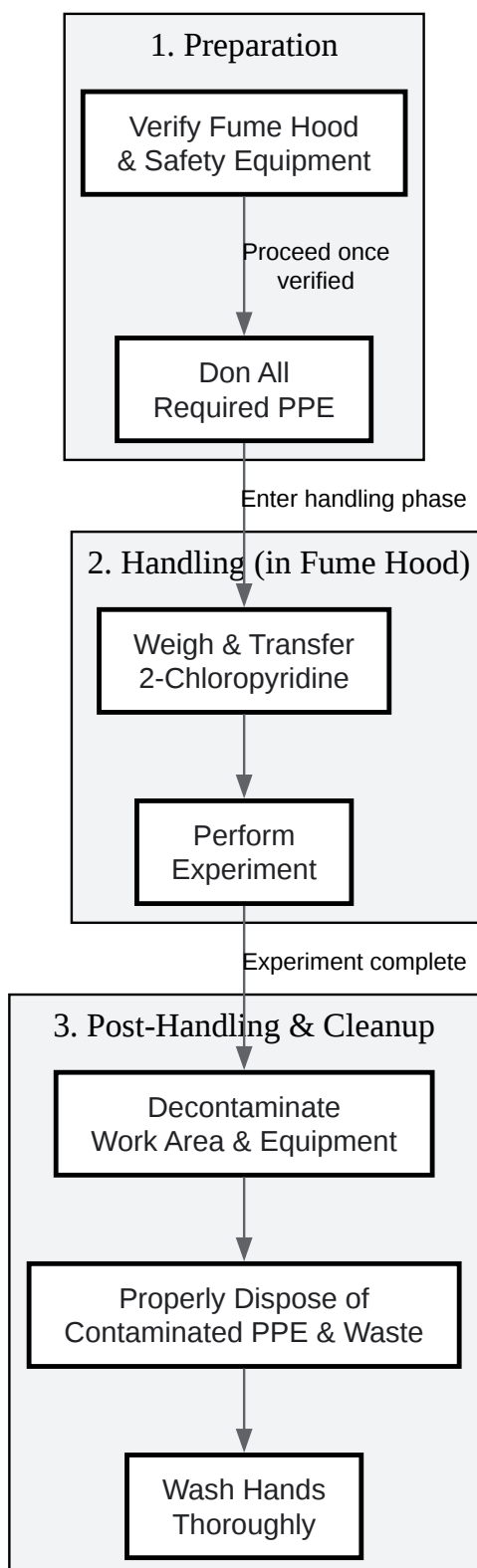
2-Chloropyridine and any contaminated materials must be disposed of as hazardous waste.

- Waste Collection: Collect all **2-Chloropyridine** waste, including contaminated PPE and absorbent materials, in a designated, properly labeled, and sealed container.
- Storage: Store the waste container in a cool, well-ventilated area away from incompatible materials such as oxidizing agents and strong acids.[5]
- Disposal: Arrange for the disposal of the hazardous waste through a licensed professional waste disposal service, in accordance with all local, regional, and national regulations.[1][5][8] Do not dispose of **2-Chloropyridine** down the drain or in the general trash.[8]

Physicochemical Data for 2-Chloropyridine

Property	Value
CAS Number	109-09-1[1]
Molecular Formula	C5H4ClN[9]
Molecular Weight	113.54 g/mol [8]
Appearance	Colorless oily liquid[8][9][10]
Boiling Point	166 - 170 °C[8][10]
Melting Point	-46 °C[10]
Flash Point	64 - 68 °C (closed cup)[3][8]
Density	1.205 g/cm ³ at 15 °C[8]
Vapor Pressure	1.95 mm Hg at 25 °C
Solubility	Soluble in alcohol and ether; does not mix well with water.[9]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Chloropyridine**.

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